

# Structural analysis of 5-bromo substituted quinazolinone cores

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## Compound of Interest

Compound Name: 5-bromo-3,4-dihydro-2(1H)-  
Quinazolinone

CAS No.: 1103395-95-4

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The 5-Bromo Quinazolinone Pivot: Structural Dynamics, Synthesis, and Pharmacophore Expansion

## Executive Summary

The quinazolin-4(3H)-one scaffold is a privileged structure in medicinal chemistry, serving as the backbone for numerous EGFR inhibitors, anticonvulsants, and antimicrobial agents. While the 6- and 7-positions are frequently exploited due to synthetic accessibility, the 5-bromo substituted quinazolinone represents a unique and underutilized vector.

The 5-position is chemically distinct due to the peri-interaction with the C4-carbonyl group. This guide analyzes the structural consequences of this substitution, provides a validated regioselective synthetic protocol, and outlines strategies to overcome the steric penalties inherent to functionalizing this position.

## Structural Analysis & The "Peri-Effect"

The 5-bromo substituent is not merely a handle for functionalization; it is a structural determinant that alters the electronic and steric landscape of the core.

## Steric Compression and Carbonyl Geometry

Unlike the 6-, 7-, or 8-positions, a bromine atom at C5 resides in the "bay region" of the fused ring system, directly adjacent to the C4 carbonyl oxygen.

- **Van der Waals Radii Clash:** The van der Waals radius of Bromine (1.85 Å) and Oxygen (1.52 Å) creates significant steric compression.
- **Conformational Locking:** In 3-substituted derivatives (e.g., 3-phenyl-5-bromoquinazolinone), this steric pressure restricts rotation around the N3-C(phenyl) bond, often locking the molecule into a non-planar conformation. This is critical for designing atropisomeric inhibitors.

## Halogen Bonding (XB) Potential

X-ray crystallographic studies of 5-bromoquinazolinones reveal that the C5-Br bond often exhibits a "sigma-hole"—a region of positive electrostatic potential opposite the C-Br bond.

- **Directionality:** The C5-Br...O/N interactions are highly directional (165°–180°).
- **Crystal Packing:** The Br atom frequently engages in intermolecular halogen bonding with the carbonyl oxygen of neighboring molecules, creating robust supramolecular synthons that influence solubility and melting point.

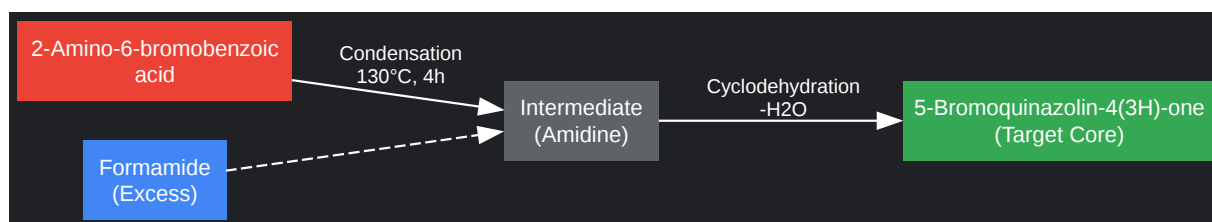
## Regioselective Synthesis

Achieving the 5-bromo substitution pattern requires precise regiocontrol. Direct bromination of quinazolinone typically yields the 6-bromo isomer (electrophilic aromatic substitution favoring the para-position to the activating nitrogen). Therefore, a de novo ring construction strategy is required.

## Validated Route: The Anthranilic Acid Cyclization

The most reliable method utilizes 2-amino-6-bromobenzoic acid (6-bromoanthranilic acid) as the starting material.

Note on Precursor Availability: 2-amino-6-bromobenzoic acid is less common than its 3-bromo (yields 8-bromo product) or 5-bromo (yields 6-bromo product) isomers. Verification of the starting material via NMR is mandatory to prevent regio-isomeric contamination.



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Figure 1: Regioselective synthesis pathway ensuring the bromine atom is locked at the C5 position.

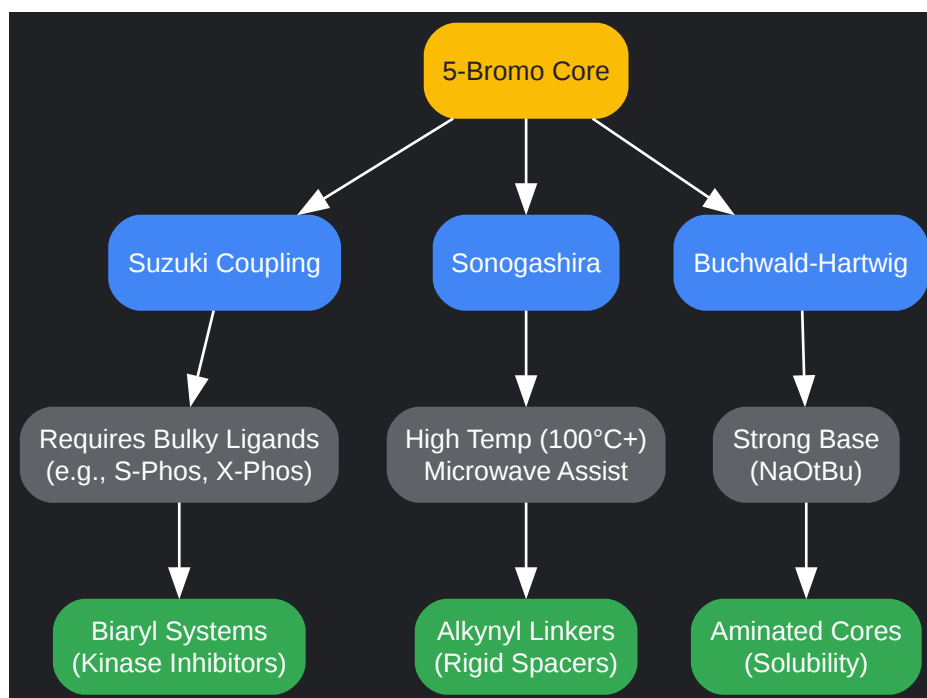
## Functionalization Strategies (The "Pivot")

Functionalizing the C5-Br position is chemically challenging due to the steric hindrance from the C4-carbonyl. Standard Suzuki-Miyaura conditions often fail or proceed sluggishly compared to C6 or C7 analogs.

## Overcoming Steric Deactivation

- **Catalyst Selection:** Use Pd-catalysts with bulky, electron-rich phosphine ligands (e.g., Pd(dppf)Cl<sub>2</sub> or XPhos Pd G2) to facilitate oxidative addition into the sterically crowded C5-Br bond.
- **Solvent Systems:** High-boiling solvents (1,4-dioxane or toluene) are often required to overcome the activation energy barrier.

## Decision Matrix for C5 Functionalization



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Figure 2: Strategic workflow for overcoming steric barriers at the C5 position.

## Experimental Protocols

### Protocol A: Synthesis of 5-Bromoquinazolin-4(3H)-one

- Objective: Regioselective construction of the core.
- Scale: 10 mmol.

#### Materials:

- 2-Amino-6-bromobenzoic acid (2.16 g, 10 mmol)
- Formamide (10 mL, excess)
- Ammonium acetate (0.77 g, 10 mmol) – Catalyst

#### Procedure:

- Setup: Charge a 50 mL round-bottom flask with 2-amino-6-bromobenzoic acid, ammonium acetate, and formamide.
- Reaction: Heat the mixture to 140–150 °C for 6 hours. Monitor via TLC (EtOAc:Hexane 1:1). The starting material (acid) is polar; the product will be less polar.
- Work-up: Cool the reaction mixture to room temperature. Pour the dark solution into crushed ice (100 g).
- Isolation: A precipitate will form immediately. Stir for 30 minutes. Filter the solid under vacuum.<sup>[1]</sup>
- Purification: Recrystallize from ethanol.
- Validation:
  - <sup>1</sup>H NMR (DMSO-d<sub>6</sub>): Look for the singlet at ~8.1 ppm (H<sub>2</sub>). The aromatic region should show a distinctive ABC pattern (tri-substituted benzene ring). Crucially, H<sub>6</sub> and H<sub>8</sub> will appear as doublets, and H<sub>7</sub> as a triplet (or dd), confirming the 5-substitution pattern.

## Protocol B: Suzuki Cross-Coupling at C5 (Sterically Demanding)

- Objective: Install a phenyl ring at the hindered 5-position.

### Procedure:

- Degassing: Suspend 5-bromoquinazolinone (1.0 eq), Phenylboronic acid (1.2 eq), and K<sub>2</sub>CO<sub>3</sub> (2.0 eq) in 1,4-dioxane/H<sub>2</sub>O (4:1). Sparge with Argon for 15 mins.
- Catalyst Addition: Add Pd(dppf)Cl<sub>2</sub>·DCM (5 mol%). Note: Standard Pd(PPh<sub>3</sub>)<sub>4</sub> often fails here due to thermal instability at the required temperatures.
- Heating: Heat to 100 °C (or 120 °C in Microwave) for 12 hours.
- Work-up: Dilute with EtOAc, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>. Purify via flash chromatography.

## Data & Comparison

Table 1: Comparative Reactivity of Bromo-Quinazolinones

| Position | Steric Environment   | Electronic Effect (N-atom) | Rec. Catalyst System                     | Primary Challenge                   |
|----------|----------------------|----------------------------|------------------------------------------|-------------------------------------|
| 5-Bromo  | High (Peri-carbonyl) | Moderate                   | Pd(dppf)Cl <sub>2</sub> / XPhos          | Steric hindrance; solubility        |
| 6-Bromo  | Low                  | Low                        | Pd(PPh <sub>3</sub> ) <sub>4</sub>       | Regioselectivity during bromination |
| 7-Bromo  | Low                  | High (Conjugation)         | Pd(OAc) <sub>2</sub> / SPhos             | Electronic deactivation             |
| 8-Bromo  | Moderate             | High (Alpha-nitrogen)      | Pd <sub>2</sub> dba <sub>3</sub> / BINAP | Chelation to N1                     |

## References

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- Biological Activity & SAR Quinazolinone and quinazoline derivatives: recent structures with potent antimicrobial and cytotoxic activities. Journal of Advanced Pharmaceutical Technology & Research. 2025.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) [\[Link\]](#) (Comprehensive review of SAR, highlighting the necessity of specific substitution patterns for biological efficacy.)

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